

Synthesis of Calcium Saccharate from D-Glucaric Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: Calcium Saccharate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **Calcium Saccharate** (also known as calcium D-glucarate) from D-glucaric acid. This document details the underlying chemistry, experimental protocols, and analytical methods for characterization, tailored for professionals in research and drug development.

Introduction

Calcium Saccharate, the calcium salt of D-glucaric acid, is a chemical compound with significant interest in the pharmaceutical and nutraceutical industries.[1][2] D-glucaric acid and its derivatives are known to be inhibitors of β -glucuronidase, an enzyme implicated in the enterohepatic recirculation of hormones and various toxins.[2] By inhibiting this enzyme, **Calcium Saccharate** is believed to support the body's detoxification pathways. This guide focuses on the chemical synthesis of **Calcium Saccharate Tetrahydrate**, the common hydrated form, from its precursor, D-glucaric acid.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **Calcium Saccharate** is crucial for its synthesis, handling, and formulation.

Property	Value	References
Chemical Name	Calcium (2S,3S,4S,5R)-2,3,4,5-tetrahydroxyhexanedioate tetrahydrate	[3]
Synonyms	Calcium D-glucarate, D-Saccharic acid calcium salt	[4]
CAS Number	5793-89-5 (tetrahydrate)	[3]
Molecular Formula	C ₆ H ₈ CaO ₈ ·4H ₂ O	[5]
Molecular Weight	320.26 g/mol	[3]
Appearance	White to off-white crystalline powder or granules	[4]
Solubility	Sparingly soluble in water (0.43 g/L); insoluble in ethanol	[4][6]
Specific Rotation [α] _D ²⁰	+18.5° to +22.5° (c=60 mg/mL in 4.8 N HCl, after 1 hr)	[5]
Melting Point	>185 °C (decomposes)	[4]

Synthesis of Calcium Saccharate from D-Glucaric Acid

The core of the synthesis is a neutralization reaction where the dicarboxylic acid, D-glucaric acid, reacts with a calcium-containing base to form the corresponding salt, **Calcium Saccharate**. The most common and straightforward laboratory-scale synthesis involves the reaction of D-glucaric acid with calcium hydroxide.

Reaction Principle

D-glucaric acid, with its two carboxylic acid functional groups, reacts with calcium hydroxide in a 1:1 molar ratio to form the calcium salt and water. The low aqueous solubility of **Calcium Saccharate** allows for its precipitation from the reaction mixture, facilitating its isolation.

Experimental Protocol

This protocol describes a laboratory-scale synthesis of **Calcium Saccharate** Tetrahydrate from D-glucaric acid and calcium hydroxide.

Materials:

- D-Glucaric Acid ($C_6H_{10}O_8$, MW: 210.14 g/mol)
- Calcium Hydroxide ($Ca(OH)_2$, MW: 74.09 g/mol)
- Deionized Water

Equipment:

- Reaction vessel (e.g., beaker or flask) with a magnetic stirrer and heating mantle
- pH meter or pH indicator strips
- Buchner funnel and vacuum flask
- Filter paper
- Drying oven

Procedure:

- Preparation of D-Glucaric Acid Solution: In a reaction vessel, dissolve 1 mole-equivalent of D-glucaric acid in an appropriate volume of deionized water. Gentle heating (40-50°C) may be required to aid dissolution.
- Preparation of Calcium Hydroxide Slurry: In a separate beaker, prepare a slurry of 1 mole-equivalent of calcium hydroxide in deionized water.
- Reaction: While stirring the D-glucaric acid solution, slowly add the calcium hydroxide slurry. The reaction is a neutralization, and the formation of a white precipitate of **Calcium Saccharate** should be observed.

- **pH Adjustment:** Monitor the pH of the reaction mixture. The target pH for the completion of the reaction is typically near-neutral (pH 6.5-7.5). If necessary, add small portions of the calcium hydroxide slurry until the target pH is reached and remains stable.
- **Digestion of the Precipitate:** Continue stirring the mixture at a slightly elevated temperature (e.g., 40-50°C) for a period of time (e.g., 1-2 hours) to allow for complete reaction and to improve the filterability of the precipitate.
- **Isolation of the Product:** Cool the reaction mixture to room temperature and then further cool in an ice bath to maximize precipitation. Collect the white precipitate by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the filter cake with cold deionized water to remove any unreacted starting materials and soluble impurities.
- **Drying:** Dry the purified **Calcium Saccharate** Tetrahydrate in a drying oven at a moderate temperature (e.g., 50-60°C) until a constant weight is achieved. The product is a white crystalline powder.

Purification

For higher purity, the crude **Calcium Saccharate** can be subjected to a purification step. A common method involves creating a slurry of the crude product in hot water (40-50°C), followed by cooling and filtration. This process helps to remove any occluded impurities.

Analytical Characterization and Quality Control

The synthesized **Calcium Saccharate** should be characterized to confirm its identity and purity. The United States Pharmacopeia (USP) provides standard methods for this purpose.^[5]

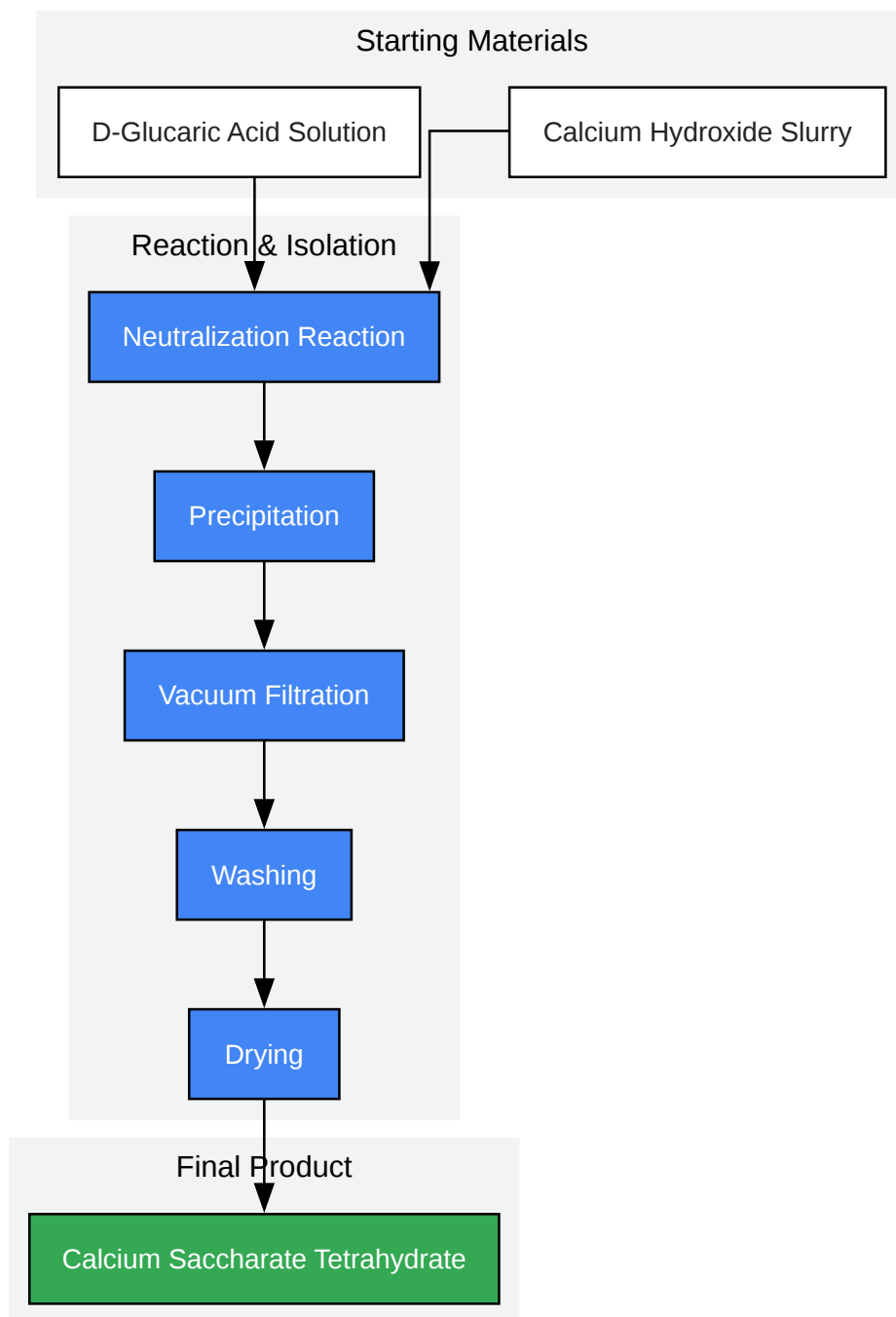
Parameter	Method	Acceptance Criteria (USP)
Purity (Assay)	Titration with 0.05 M edetate disodium VS	98.5% - 102.0% of $C_6H_8CaO_8 \cdot 4H_2O$
Identification A	Test for Calcium	Positive response
Identification B	Infrared Absorption	Conforms to the reference spectrum
Specific Rotation	Polarimetry	+18.5° to +22.5°
Chloride	Limit test	$\leq 0.07\%$
Sulfate	Limit test	$\leq 0.12\%$
Heavy Metals	Method II	$\leq 0.002\%$
Sucrose and Reducing Sugars	Test with alkaline cupric tartrate	No red precipitate is formed immediately

Visualization of Workflow and Pathways

Synthesis Workflow

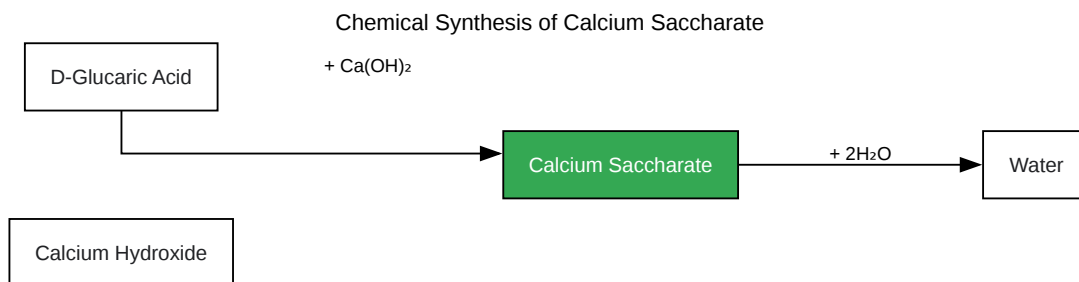
The following diagram illustrates the general workflow for the synthesis of **Calcium Saccharate** from D-glucaric acid.

Synthesis Workflow for Calcium Saccharate

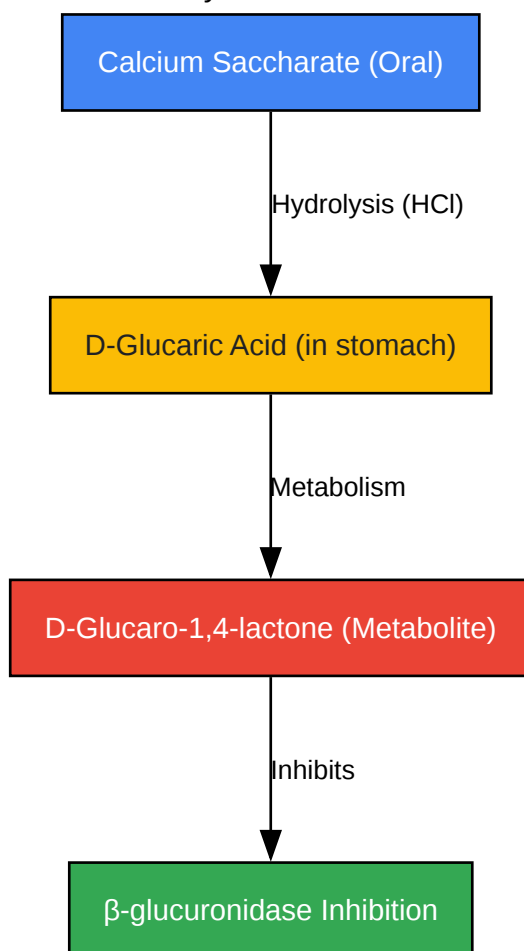
[Click to download full resolution via product page](#)Caption: Workflow for **Calcium Saccharate** Synthesis.

Chemical Transformation

The diagram below shows the chemical reaction for the formation of **Calcium Saccharate** from D-glucaric acid.



In Vivo Pathway of Calcium Saccharate



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